

Safe Disposal of 1,2-Dichloro-2-butene: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 1,2-Dichloro-2-butene

Cat. No.: B087124

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This guide provides essential safety and logistical information for the proper disposal of **1,2-dichloro-2-butene**, ensuring the safety of laboratory personnel and compliance with environmental regulations. Researchers, scientists, and drug development professionals should adhere to these procedures to mitigate risks associated with this hazardous chemical.

1. Immediate Safety and Handling Precautions

1,2-Dichloro-2-butene is a flammable and toxic compound that requires careful handling in a controlled laboratory environment. Before beginning any disposal-related activities, it is imperative to read and understand the Safety Data Sheet (SDS) for the specific isomer being handled, as properties can vary. The information provided here is based on data for closely related dichlorobutene isomers.

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- **Hand Protection:** Wear appropriate protective gloves to prevent skin exposure.
- **Body Protection:** Wear appropriate protective clothing to minimize contact with skin. A lab coat or chemical-resistant apron is recommended.

- Respiratory Protection: If working outside a chemical fume hood or if exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.

Engineering Controls:

- Always handle **1,2-dichloro-2-butene** in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.
- Use explosion-proof electrical, ventilating, and lighting equipment to prevent ignition of flammable vapors.

2. Spill and Emergency Procedures

In Case of a Spill:

- Evacuate: Immediately evacuate all personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated to disperse flammable vapors, if it is safe to do so.
- Contain: For small spills, absorb the chemical with an inert material such as sand, earth, or vermiculite. Do not use combustible materials like sawdust.
- Collect: Use non-sparking tools to collect the absorbed material and place it in a suitable, closed container for disposal.
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the spill to the appropriate environmental health and safety department.

First Aid Measures:

- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)

- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Seek immediate medical attention.[1][2]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][2]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[1][2]

3. Disposal Plan

The disposal of **1,2-dichloro-2-butene** must be conducted in accordance with local, state, and federal regulations. This chemical is considered hazardous waste.

Step-by-Step Disposal Procedure:

- Containerization:
 - Collect waste **1,2-dichloro-2-butene** in a dedicated, properly labeled, and sealed container.
 - The container must be made of a material compatible with the chemical.
 - Do not mix with other waste streams unless explicitly instructed to do so by your institution's waste management guidelines.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the chemical name "**1,2-Dichloro-2-butene**," and any other information required by your institution.
- Storage:
 - Store the waste container in a designated satellite accumulation area (SAA) that is in close proximity to the point of generation.[3]
 - The storage area should be a cool, dry, and well-ventilated location, away from heat, sparks, and open flames.

- Keep the container tightly closed when not in use.
- Arranging for Pickup:
 - Contact your institution's environmental health and safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
 - Provide them with all necessary information about the waste, including the chemical name and quantity.
- Documentation:
 - Maintain a record of the amount of **1,2-dichloro-2-butene** disposed of and the date of disposal.

Regulatory Considerations:

- Under the Resource Conservation and Recovery Act (RCRA), 1,4-dichloro-2-butene is listed as a hazardous waste with the EPA hazardous waste number U074.^[4] While **1,2-dichloro-2-butene** is not explicitly listed, its similar structure and properties suggest it should be treated with the same level of caution and disposed of as a hazardous waste.

Quantitative Data Summary

The following table summarizes key quantitative data for dichlorobutene isomers, which should be considered when handling and disposing of **1,2-dichloro-2-butene**.

Property	Value	Isomer
Molecular Formula	C ₄ H ₆ Cl ₂	(E)-1,2-dichloro-2-butene[5]
Molecular Weight	124.99 g/mol	(E)-1,2-dichloro-2-butene[5]
Boiling Point	Approx. 100 °C	(E)-1,2-dichloro-2-butene[5]
Density	Approx. 1.14 g/cm ³	(E)-1,2-dichloro-2-butene[5]
Flash Point	9 °C (48.2 °F)	trans-1,4-dichloro-2-butene[6]
Boiling Point	152 °C	cis-1,4-dichloro-2-butene
Melting Point	-48 °C	cis-1,4-dichloro-2-butene
Density	1.188 g/mL at 25 °C	cis-1,4-dichloro-2-butene

Disposal Workflow

The following diagram illustrates the procedural workflow for the proper disposal of **1,2-dichloro-2-butene**.

Caption: Disposal Workflow for **1,2-Dichloro-2-butene**.

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